

Application Notes and Protocols: N,N-Dimethylpropionamide in Organic Synthesis

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Compound of Interest

Compound Name: *N,N-Dimethylpropionamide*

Cat. No.: *B147097*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethylpropionamide (DMPA), also known as N,N-dimethylpropanamide, is a polar aprotic solvent and versatile chemical intermediate with the CAS number 758-96-3.[1][2] Its unique chemical structure, featuring two methyl groups attached to the nitrogen atom of a propionamide backbone, provides a distinct set of physical and chemical properties that make it highly valuable in various organic synthesis applications.[1] DMPA is a colorless liquid with a high boiling point and thermal stability, making it suitable for a wide range of reaction conditions.[3] It is a homolog of N,N-dimethylformamide (DMF) and N,N-dimethylacetamide (DMAC), but offers lower toxicity and volatility compared to DMF.[3] This document provides a comprehensive overview of DMPA's applications, physical and chemical properties, experimental protocols, and safety information.

Physical and Chemical Properties

DMPA's utility in organic synthesis is largely dictated by its physical and chemical characteristics. It is a strong donor solvent, capable of dissolving a wide array of organic compounds and coordinating with metal ions through its carbonyl oxygen.[1][4]

Table 1: Physical and Chemical Properties of **N,N-Dimethylpropionamide**

Property	Value	Reference
Molecular Formula	C ₅ H ₁₁ NO	[1]
Molecular Weight	101.15 g/mol	[5]
CAS Number	758-96-3	[1]
Appearance	Colorless liquid	[1]
Density	0.92 g/mL at 25 °C	[6]
Boiling Point	174-176 °C	[1] [3]
Melting Point	-45 °C	[1] [7]
Flash Point	62-63 °C	[1] [7]
Refractive Index	1.438-1.442 at 20 °C	[1]
Solubility	Miscible with water and various organic solvents	[5] [8]
Purity	≥99.0%	[1]

Applications in Organic Synthesis

DMPA's multifaceted nature allows it to serve several roles in organic synthesis, including as a solvent, a reagent, an intermediate, and a catalyst.

As a Solvent

Due to its polar aprotic nature and high boiling point, DMPA is an excellent solvent for a variety of organic reactions and materials.[\[2\]](#)[\[8\]](#)

- **Polymer Synthesis:** Similar to DMAC, DMPA is used as a solvent for the synthesis of high-molecular-weight polymers such as polyimides and polysulfones.[\[3\]](#)[\[9\]](#) It is also utilized as a reaction medium in the production of fibers and films and as a binder for coatings.[\[3\]](#)
- **General Organic Reactions:** Its ability to dissolve a wide range of organic compounds makes it a suitable solvent for various synthetic transformations.[\[1\]](#)[\[3\]](#) It can stabilize charged intermediates, which can enhance reaction efficiency.[\[10\]](#)

- Electronic Chemicals: In the electronics industry, DMPA serves as a solvent for synthetic resins, photographic chemicals, and coatings.[1] It is also used in the formulation of lithium battery electrolytes and in the production of LCD strippers.[1]

As a Reagent and Intermediate

DMPA can act as a building block or a key component in the synthesis of more complex molecules.[2]

- Pharmaceutical and Agrochemical Synthesis: It serves as a vital intermediate in the manufacturing of active pharmaceutical ingredients (APIs) and agrochemicals.[1][2] Its reactive amide functionality allows it to participate in a range of reactions to build larger molecular structures.[2]
- Zeolite Synthesis: DMPA has been specifically used as a template molecule in the preparation of AST-type zeolites, which exhibit a distinct plate-like morphology and have potential applications in catalysis and separation processes.[4][6][8][11]

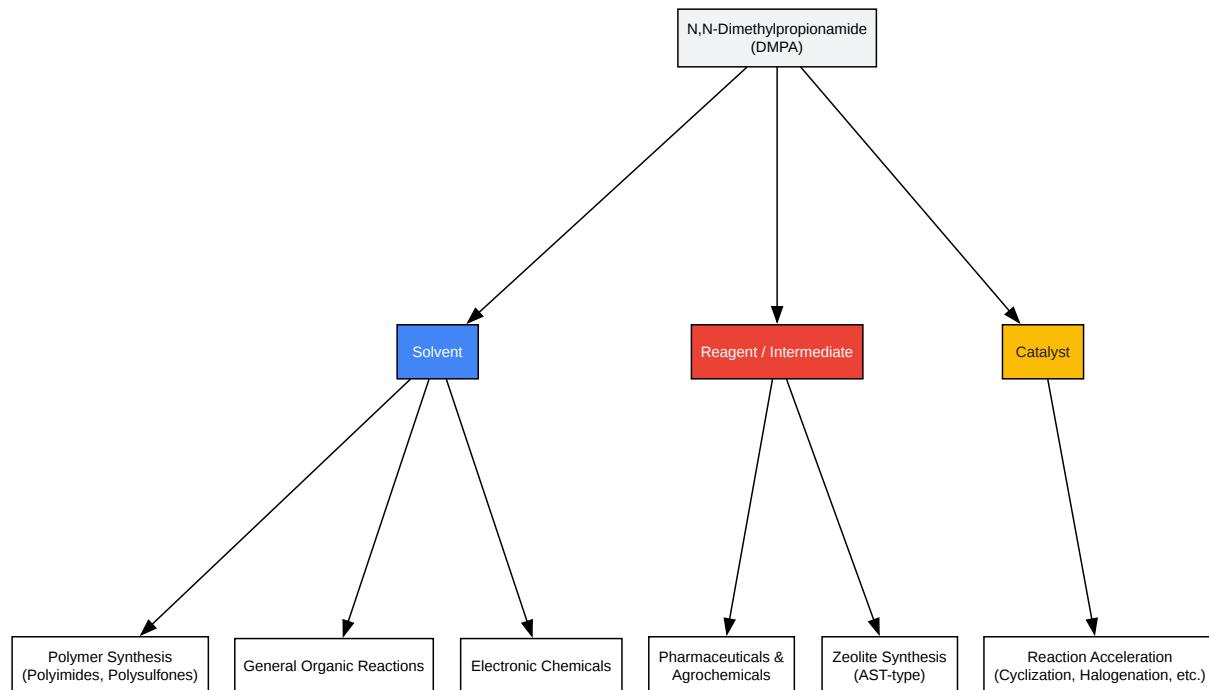
As a Catalyst

DMPA can also function as a catalyst, accelerating various organic reactions to improve product yields.[3]

- Reaction Acceleration: It has been shown to accelerate cyclization, halogenation, cyanation, alkylation, and dehydrogenation reactions.[3][9]

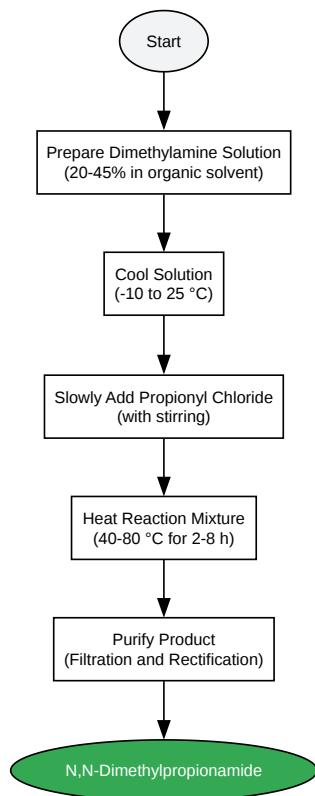
Diagrams and Visualizations

Roles of DMPA in Organic Synthesis

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Caption: Logical relationship of DMPA's roles in synthesis.

Coordination with Metal Ions



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